

Benzyl Ethyl Sulfide (CAS[®] 6263-62-3): An In-depth Technical Guide

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Compound of Interest

Compound Name: Benzyl ethyl sulfide

Cat. No.: B1619846

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Benzyl Ethyl Sulfide** (CAS No. 6263-62-3), summarizing its chemical and physical properties, synthesis methods, safety information, and analytical protocols. This document also addresses the current landscape of its biological activity and potential applications in drug development, highlighting areas where further research is needed.

Chemical and Physical Properties

Benzyl ethyl sulfide is an organic sulfur compound with the molecular formula $C_9H_{12}S$.^[1] It is also known by other names such as ethyl benzyl sulfide and ((ethylthio)methyl)benzene. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Benzyl Ethyl Sulfide**

| Property | Value | Reference(s) |
|--------------------------------|---|--------------|
| CAS Number | 6263-62-3 | [1][2] |
| Molecular Formula | C ₉ H ₁₂ S | [1] |
| Molecular Weight | 152.26 g/mol | [1] |
| Appearance | Not explicitly stated for Benzyl Ethyl Sulfide. Benzyl sulfide is a white solid. | [3] |
| Odor | Not explicitly stated for Benzyl Ethyl Sulfide. Benzyl sulfide has a stench. | [3] |
| Boiling Point | Not available | |
| Melting Point | Not available. Benzyl sulfide has a melting point of 44 - 49 °C. | [3] |
| Density | Not available | |
| Solubility | Not explicitly stated for Benzyl Ethyl Sulfide. Benzyl sulfide is insoluble in water. | [3] |
| Flash Point | Not explicitly stated for Benzyl Ethyl Sulfide. Benzyl sulfide has a flash point of > 110 °C. | [3] |
| XLogP3-AA | 2.7 | [1] |
| Topological Polar Surface Area | 25.3 Å ² | [1] |
| Rotatable Bond Count | 3 | [1] |

Synthesis and Manufacturing

Several synthetic routes for **benzyl ethyl sulfide** and related compounds have been reported. A common method involves the nucleophilic substitution of a benzyl halide with an ethylthiolate salt.

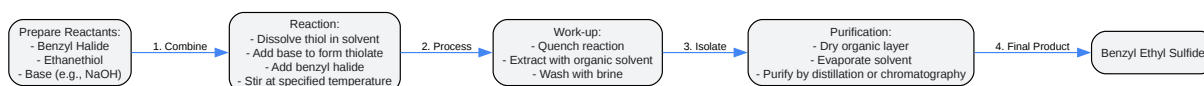
Experimental Protocol: Synthesis of Benzyl Sulfides via Substitution Reaction

While a detailed, step-by-step protocol for the synthesis of **benzyl ethyl sulfide** was not found in the reviewed literature, a general procedure for the synthesis of benzyl sulfides is described. This typically involves the reaction of a benzyl halide with a thiol in the presence of a base, or the reaction of a benzyl Grignard reagent with a phosphinic acid thioester.[3]

General Procedure for Synthesis of Benzyl Sulfides:

- A solution of the chosen thiol (e.g., ethanethiol) is prepared in a suitable solvent (e.g., ethanol).
- A base (e.g., sodium hydroxide or sodium ethoxide) is added to the solution to deprotonate the thiol and form the corresponding thiolate.
- The benzyl halide (e.g., benzyl chloride or benzyl bromide) is then added to the reaction mixture.
- The reaction is typically stirred at room temperature or with gentle heating for a specified period.
- After the reaction is complete, the mixture is worked up by extraction and purified by a suitable method such as distillation or column chromatography.

A logical workflow for a typical synthesis is depicted in the following diagram.



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Caption: General workflow for the synthesis of **Benzyl Ethyl Sulfide**.

Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **Benzyl Ethyl Sulfide** (CAS 6263-62-3) was not available in the public domain at the time of this review. However, safety data for the closely related compound, benzyl sulfide, provides some guidance on handling precautions. It is imperative to handle **benzyl ethyl sulfide** with care in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE).

Table 2: General Safety and Handling Precautions (based on Benzyl Sulfide)

| Hazard Category | Precautionary Statements | Reference(s) |
|-------------------------------------|--|--------------|
| Acute Toxicity | May be harmful if swallowed, inhaled, or in contact with skin. | [3][4] |
| Skin Corrosion/Irritation | May cause skin irritation. | [4] |
| Eye Damage/Irritation | May cause serious eye irritation. | [4] |
| Personal Protective Equipment (PPE) | Wear protective gloves, clothing, and eye/face protection. | [3][4] |
| Handling | Avoid breathing dust/fume/gas/mist/vapors/spray. Use only in a well-ventilated area. | [3][4] |
| Storage | Keep container tightly closed in a dry and well-ventilated place. | [4] |
| Fire Fighting | Use water spray, carbon dioxide (CO ₂), dry chemical, or alcohol-resistant foam. | [3] |
| Incompatible Materials | Strong oxidizing agents. | [3] |

Note: This information is based on a related compound and should be used as a general guideline only. A specific SDS for **benzyl ethyl sulfide** should be consulted when available.

Analytical Methods

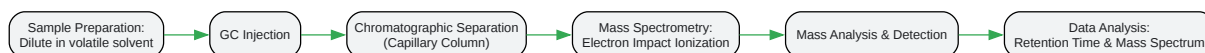
The characterization and purity assessment of **benzyl ethyl sulfide** can be performed using standard analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying volatile and semi-volatile compounds.

General GC-MS Protocol:

- **Sample Preparation:** A dilute solution of **benzyl ethyl sulfide** is prepared in a volatile organic solvent (e.g., dichloromethane or hexane).
- **Injection:** A small volume of the sample is injected into the GC inlet.
- **Separation:** The sample is vaporized and carried by an inert gas through a capillary column. The separation is based on the compound's boiling point and affinity for the stationary phase. A typical temperature program would involve an initial hold followed by a ramp to a final temperature to ensure the elution of the compound.
- **Detection:** As the compound elutes from the column, it enters the mass spectrometer, where it is ionized (typically by electron impact), and the resulting fragments are separated by their mass-to-charge ratio, generating a unique mass spectrum.
- **Analysis:** The retention time and the mass spectrum are used to identify and quantify the compound.



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Caption: A typical workflow for GC-MS analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure of a compound.

General ^1H and ^{13}C NMR Protocol:

- **Sample Preparation:** Approximately 5-25 mg of the sample is dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3) in a clean NMR tube.^[5]
- **Data Acquisition:** The NMR tube is placed in the spectrometer, and the magnetic field is shimmed to achieve homogeneity. Standard pulse sequences are used to acquire ^1H and ^{13}C NMR spectra.
- **Data Processing and Analysis:** The resulting free induction decay (FID) is Fourier transformed, and the spectrum is phased and baseline corrected. The chemical shifts, coupling constants, and integration of the peaks are analyzed to elucidate the structure of the molecule.

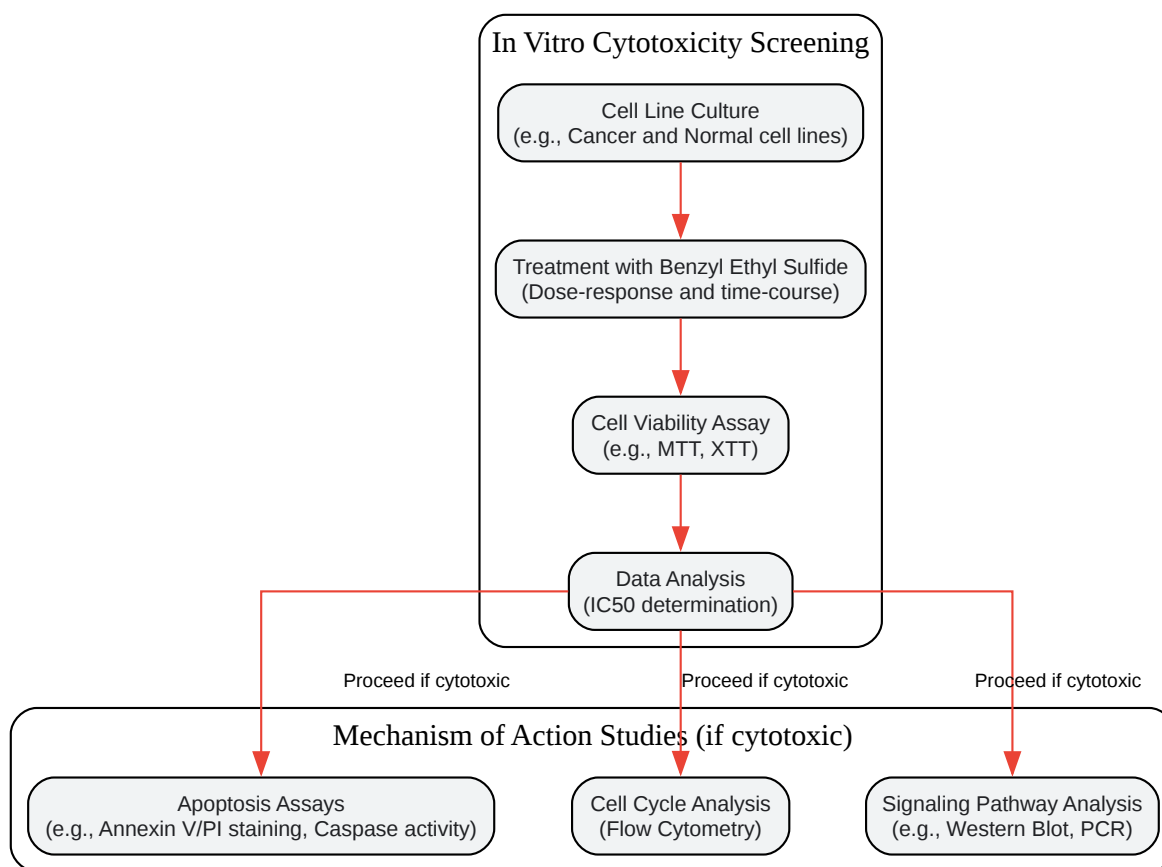
Biological Activity and Drug Development Potential

As of the date of this report, there is a significant lack of publicly available data on the specific biological activity, cytotoxicity, and potential therapeutic applications of **benzyl ethyl sulfide**.

Studies on structurally related compounds, such as derivatives of benzyl phenyl sulfide, have shown some antimicrobial activity.^[6] Additionally, research on benzyl naphthyl sulfoxide and sulfone derivatives has explored their antitumor effects, noting that the corresponding sulfide precursor exhibited the weakest cytotoxic activity.^[7] However, these findings cannot be directly extrapolated to **benzyl ethyl sulfide** without specific experimental validation.

Data Gap

The absence of research on the biological effects of **benzyl ethyl sulfide** represents a significant data gap. For researchers and drug development professionals, this presents an opportunity for novel investigation. A general workflow for initial in vitro screening is proposed below.



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Caption: A general workflow for assessing the cytotoxicity of a test compound.

Metabolism

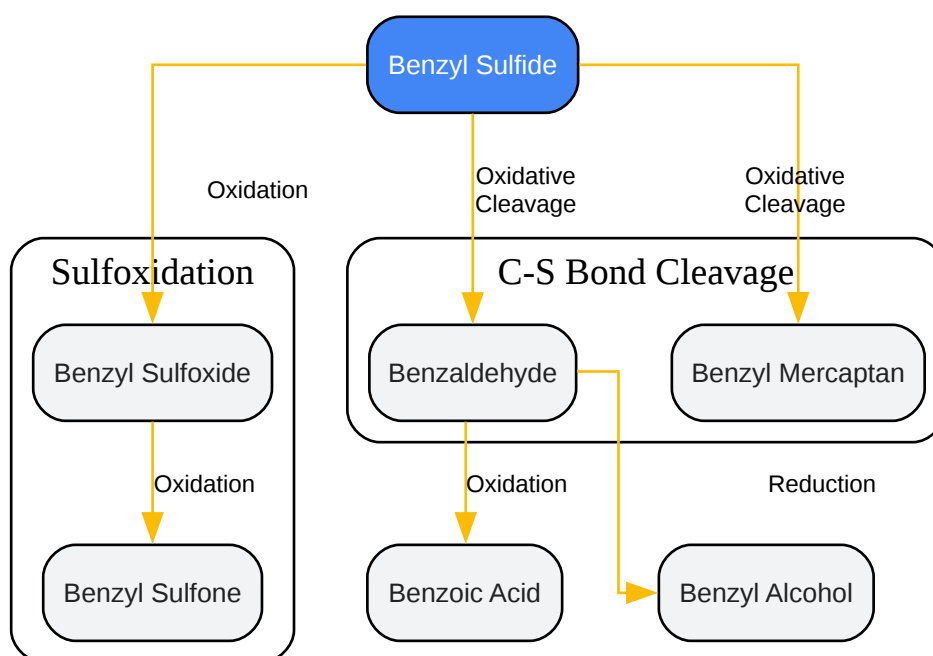
Specific metabolic pathways for **benzyl ethyl sulfide** have not been documented. However, the metabolism of the related compound, benzyl sulfide, has been studied in microorganisms. [7] The primary metabolic routes involve oxidation of the sulfur atom and cleavage of the carbon-sulfur bond.

Postulated Metabolic Pathway (based on Benzyl Sulfide)

The microbial degradation of benzyl sulfide can proceed through two main pathways:

- **Oxidative C-S Bond Cleavage:** This pathway leads to the formation of benzaldehyde and benzyl mercaptan. Benzaldehyde can be further oxidized to benzoic acid or reduced to benzyl alcohol.
- **Sulfoxidation:** The sulfide can be oxidized to the corresponding sulfoxide and then to the sulfone.

The following diagram illustrates the postulated metabolic pathway for benzyl sulfide, which may provide insights into the potential metabolism of **benzyl ethyl sulfide**.



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Caption: Postulated metabolic pathway of the related compound, Benzyl Sulfide.

Disclaimer: This pathway is for the related compound benzyl sulfide and has not been experimentally verified for **benzyl ethyl sulfide**.

Conclusion

Benzyl ethyl sulfide is a readily synthesizable organic sulfide. While its fundamental chemical and physical properties are partially documented, there is a notable absence of a dedicated Safety Data Sheet and detailed experimental protocols in the public literature. The most significant knowledge gap lies in the realm of its biological activity. There is currently no published data on its effects on cell lines, its potential as a therapeutic agent, or its metabolic fate in biological systems. This lack of information presents a clear opportunity for future research to explore the potential of **benzyl ethyl sulfide** in drug discovery and other scientific applications. Researchers are strongly encouraged to perform thorough safety assessments before handling this compound.

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